

# Comparing the efficacy of BAY 61-3606 hydrochloride with R406 in vitro

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## Compound of Interest

Compound Name: BAY 61-3606 hydrochloride

Cat. No.: B1588918

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An In Vitro Efficacy Comparison: **BAY 61-3606 Hydrochloride** vs. R406

This guide provides a detailed comparison of the in vitro efficacy of two prominent Spleen Tyrosine Kinase (Syk) inhibitors: **BAY 61-3606 hydrochloride** and R406. Both are ATP-competitive inhibitors investigated for their roles in mediating immunoreceptor signaling. This document is intended for researchers, scientists, and drug development professionals, offering a side-by-side look at their biochemical potency, cellular activity, and the experimental protocols used for their evaluation.

## Data Presentation

The following tables summarize the quantitative data for **BAY 61-3606 hydrochloride** and R406, focusing on their inhibitory constants ( $K_i$ ) and half-maximal inhibitory concentrations ( $IC_{50}/EC_{50}$ ) in various in vitro assays.

Table 1: Biochemical Potency Against Purified Syk Kinase

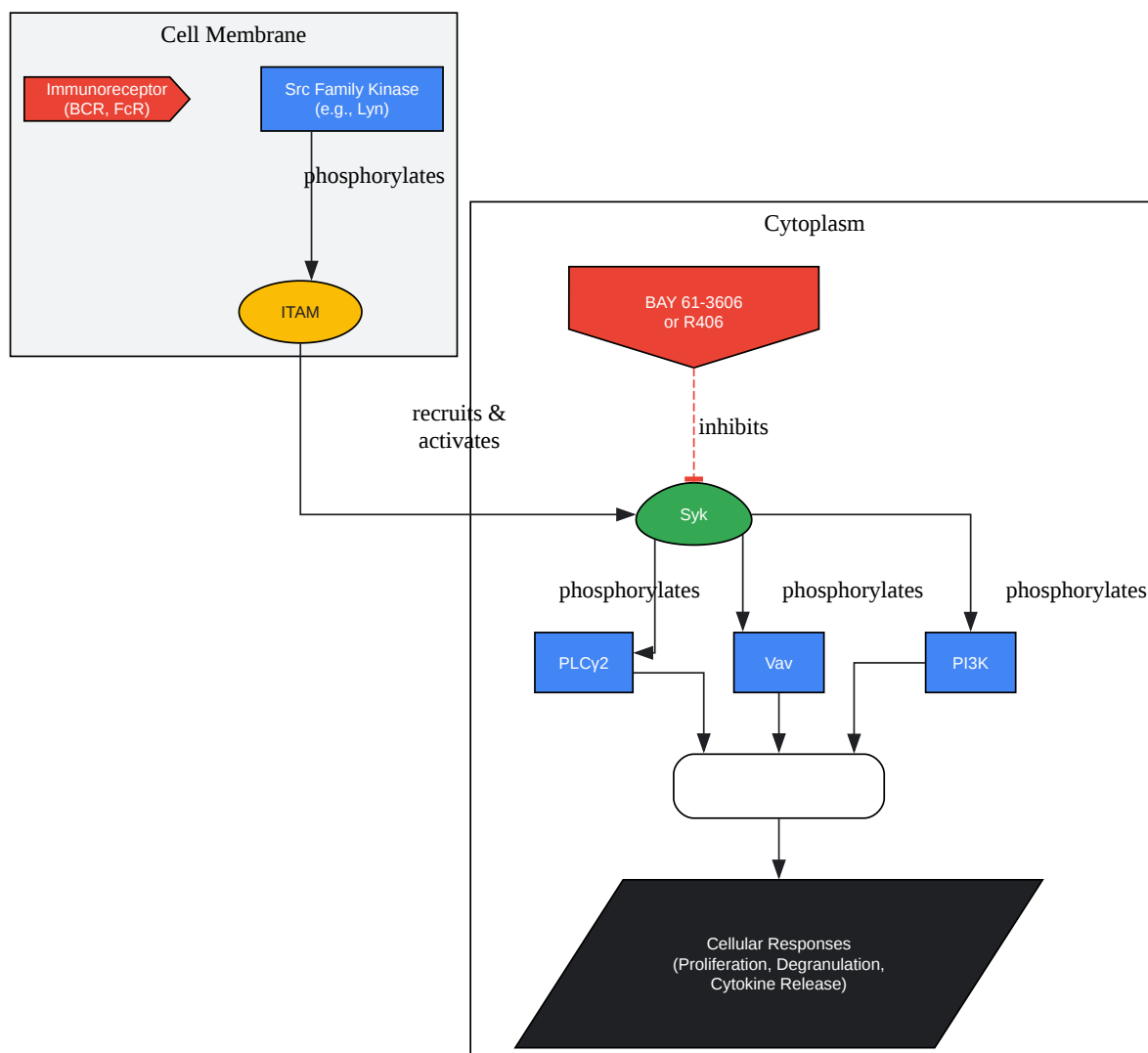
Compound	Type of Inhibition	$K_i$ (Inhibitor Constant)	$IC_{50}$ (Cell-Free Assay)
BAY 61-3606 hydrochloride	ATP-competitive, Reversible	7.5 nM[1][2][3][4]	10 nM[1][4][5]
R406	ATP-competitive	30 nM[6][7]	41 nM[6][7]

Table 2: Cellular Activity in Various In Vitro Models

Compound	Cell Type / Assay	Parameter Measured	IC <sub>50</sub> / EC <sub>50</sub>
BAY 61-3606 hydrochloride	Human Basophils (Healthy)	Mediator Release	10 nM[3]
Human Basophils (Atopic)	Mediator Release	8.1 nM[3]	5 - 46 nM[3]
Mast Cells	Degranulation	5 - 46 nM[3]	
RBL-2H3 Rat Basophilic Leukemia Cells	Hexosaminidase Release	46 nM[8]	
Rat Peritoneal Mast Cells	Serotonin Release	17 nM[8]	52 nM[8]
U937 Human Monocytic Cells	FcγR-mediated Superoxide Production	52 nM[8]	
Ramos Human B-Cells	BCR-stimulated Ca <sup>2+</sup> Mobilization	81 nM[8]	
Mouse Splenic B-Cells	BCR-induced Proliferation	58 nM[8]	
R406	Various Cell Types	Syk-dependent Signaling	33 - 171 nM[7]
Human B-Cells	Proliferation	151 nM[6]	171 nM[6]
THP-1 Human Monocytic Cells	FcεRI/FcγR-mediated Signaling	171 nM[6]	
Ramos Human B-Cells	BLNK Phosphorylation	457 nM[6]	
DLBCL Cell Lines	Proliferation	0.8 - 8.1 μM[7]	

## Signaling Pathway and Experimental Visualizations

The following diagrams, generated using Graphviz (DOT language), illustrate the targeted signaling pathway and typical experimental workflows.



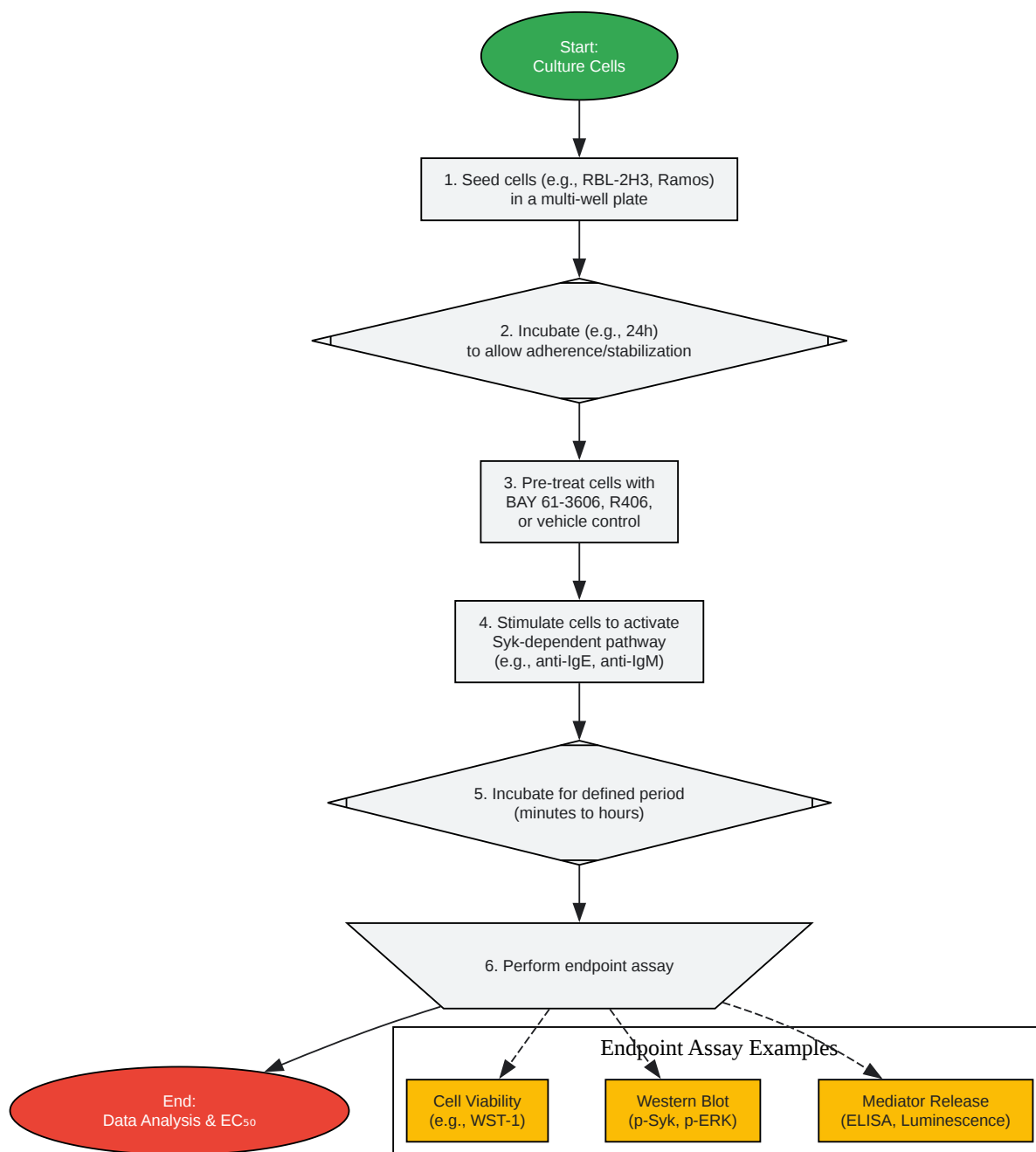
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Caption: Syk signaling pathway initiated by immunoreceptor activation.



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Caption: Generalized workflow for an in vitro biochemical kinase assay.



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